

# An In-depth Technical Guide to 5-Bromo-4,6-dimethoxypyrimidine

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## Compound of Interest

Compound Name: 5-Bromo-4,6-dimethoxypyrimidine

Cat. No.: B189593

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and other key properties of **5-Bromo-4,6-dimethoxypyrimidine**, a crucial building block in biochemical research and pharmaceutical development.

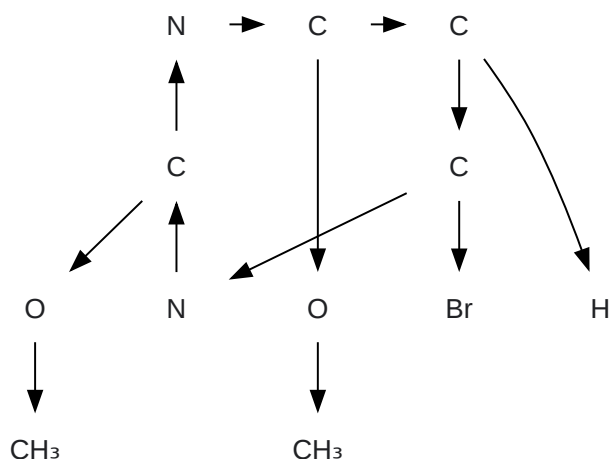
## Core Molecular Data

**5-Bromo-4,6-dimethoxypyrimidine** is a substituted pyrimidine ring with the chemical formula  $C_6H_7BrN_2O_2$ .<sup>[1][2]</sup> Its chemical structure and properties make it a versatile intermediate in the synthesis of more complex, biologically active molecules.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	219.04 g/mol	[1][2]
Exact Mass	217.96909 Da	[2]
CAS Number	4319-77-1	[1][2]
IUPAC Name	5-bromo-4,6-dimethoxypyrimidine	[2]
SMILES	<chem>COC1=C(C(=NC=N1)OC)Br</chem>	[2]
InChI	InChI=1S/C6H7BrN2O2/c1-10-5-4(7)6(11-2)9-3-8-5/h3H,1-2H3	[2]
InChIKey	XBALMYGYANOULM-UHFFFAOYSA-N	[2]

## Molecular Structure

The structure of **5-Bromo-4,6-dimethoxypyrimidine** consists of a central pyrimidine ring. A bromine atom is substituted at the 5th position, and two methoxy groups (-OCH<sub>3</sub>) are attached at the 4th and 6th positions.



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Caption: 2D chemical structure of **5-Bromo-4,6-dimethoxypyrimidine**.

## Applications in Research and Development

**5-Bromo-4,6-dimethoxypyrimidine** serves as a valuable building block in medicinal chemistry and biochemical research.[3] Its structure, featuring both bromine and methoxy functional groups, allows for diverse chemical modifications, making it a key intermediate in the synthesis of various biologically active molecules.[3] Researchers utilize this compound to create novel molecules with potential therapeutic applications, including the development of new pharmaceuticals.[3]

While specific signaling pathways directly modulated by **5-Bromo-4,6-dimethoxypyrimidine** are not extensively documented, its derivatives are subjects of significant research. For instance, pyrimidine derivatives have been investigated as potential inhibitors of thymidylate synthase, an enzyme targeted in anti-colorectal cancer therapies.[4]

## Experimental Protocols

Detailed, standardized experimental protocols for the direct use of **5-Bromo-4,6-dimethoxypyrimidine** are application-dependent and not publicly cataloged. However, its role as a synthetic intermediate is documented in chemical literature. For example, the synthesis of various 5-bromo-pyrimidine derivatives often involves reactions such as nucleophilic substitution, cross-coupling reactions, and further functionalization of the pyrimidine ring.[5]

A general synthetic approach for related compounds, such as 5-bromo-4-cyclopropyl-6-methoxypyrimidine, involves the bromination of the corresponding methoxypyrimidine precursor.[6] The synthesis of **5-Bromo-4,6-dimethoxypyrimidine** itself can be achieved from 4,6-dihydroxypyrimidine.[7] Researchers should refer to specific synthetic chemistry literature for detailed experimental procedures relevant to their target molecules.

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## References

- 1. calpaclab.com [calpaclab.com]
- 2. 5-Bromo-4,6-dimethoxypyrimidine | C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub>O<sub>2</sub> | CID 557718 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. jocpr.com [jocpr.com]
- 5. researchgate.net [researchgate.net]
- 6. 5-Bromo-4-cyclopropyl-6-methoxypyrimidine | 1649454-57-8 [chemicalbook.com]
- 7. 5-Bromo-4,6-dihydroxypyrimidine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromo-4,6-dimethoxypyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189593#5-bromo-4-6-dimethoxypyrimidine-molecular-structure-and-weight]

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